

Aqueous Solubility Profiling of 5-Chloro-2-fluoro-3-methoxypyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-2-fluoro-3-methoxypyridine

CAS No.: 1227580-27-9

Cat. No.: B1458161

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Technical Guide & Characterization Protocol

Part 1: Executive Summary & Strategic Context

5-Chloro-2-fluoro-3-methoxypyridine (CAS 886374-01-2) is a critical halogenated heterocyclic building block, widely utilized in the synthesis of next-generation agrochemicals and pharmaceutical targets (specifically P2X3 antagonists and kinase inhibitors).[1]

The Core Challenge: While chemically versatile, this compound presents a unique solubility paradox.[1] With a predicted LogP of ~2.0–2.5 and a melting point (29–33°C) hovering near ambient laboratory temperatures, it exists at a thermodynamic tipping point.[1] It behaves as a lipophilic solid at room temperature (20°C) but transitions to an oil at physiological temperature (37°C).[1]

This guide provides a definitive protocol for accurately characterizing its aqueous solubility, overcoming the "phase-transition error" often seen in standard shake-flask experiments, and strategies for formulation in aqueous media.[1]

Part 2: Physicochemical Intelligence

Before initiating wet-lab protocols, we must ground our approach in the fundamental properties of the molecule.^[1]

Molecular Identity & Properties^[1]

Property	Value / Description	Implication for Solubility
CAS Number	886374-01-2	Unique Identifier
Molecular Formula	C ₆ H ₅ ClFNO	Halogenated heteroaromatic
Molecular Weight	161.56 g/mol	Small molecule (fragment-like)
Melting Point	29 – 33 °C	CRITICAL: Phase change occurs during standard incubation (25°C vs 37°C). ^[1]
pKa (Predicted)	~ -1.31 (Pyridine N)	Non-ionizable in physiological pH (1–10). ^[1] pH adjustment will not enhance solubility. ^[1]
LogP (Predicted)	~2.0 – 2.5	Moderate lipophilicity; poor water solubility expected (< 0.1 mg/mL). ^[1]
H-Bond Donors/Acc.	0 Donors / 3 Acceptors	Limited hydrogen bonding with water network. ^[1]

The "Melting Point" Trap

Most solubility protocols assume the solute remains in the same phase.^[1] For **5-Chloro-2-fluoro-3-methoxypyridine**:

- At 20°C: Solubility is governed by Crystal Lattice Energy (Solid content-
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Solution).

- At 37°C: Solubility is governed by Liquid-Liquid Miscibility (Oil ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">

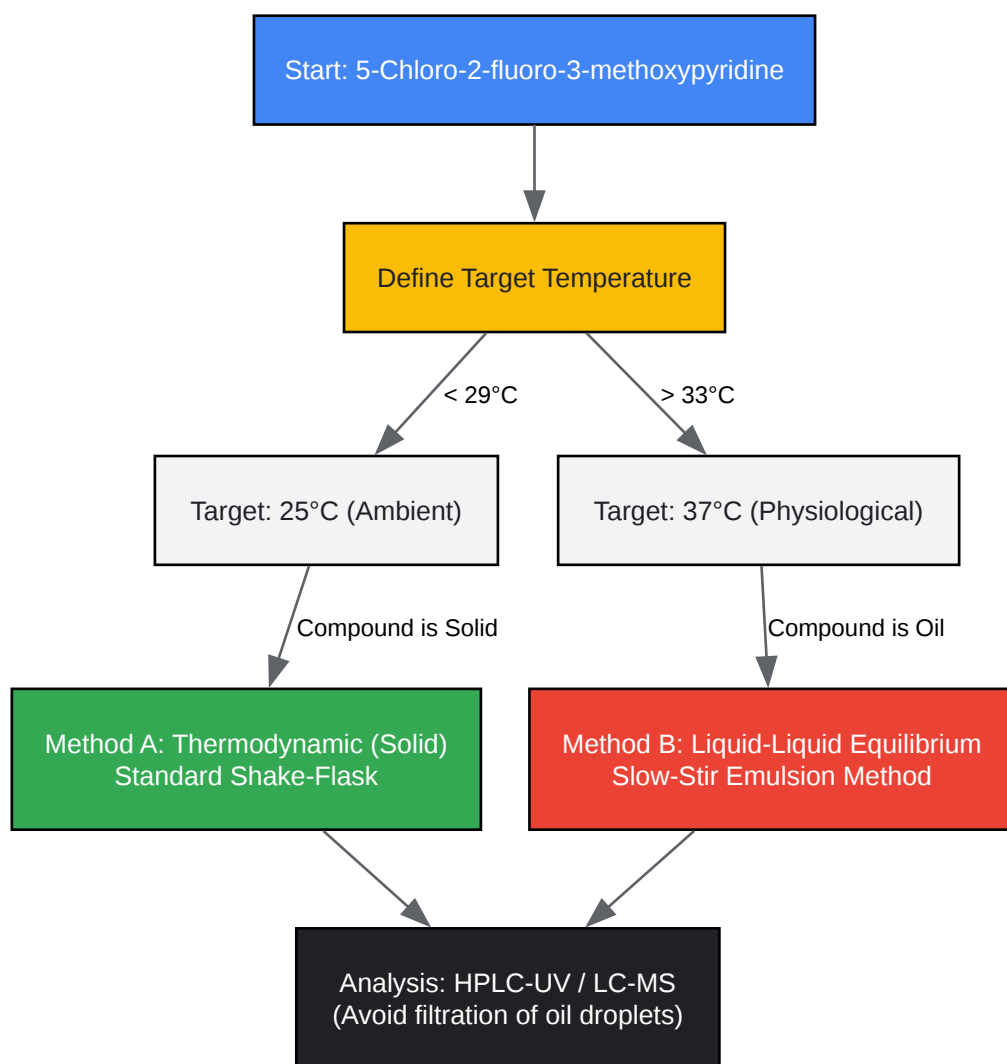
Water).

Senior Scientist Insight: If you run a standard shake-flask at 37°C, you are measuring the solubility of the oil, not the solid.^[1] This often yields higher solubility values than expected for the solid form.^[1] You must report the physical state clearly.^[1]

Part 3: Experimental Protocols (Self-Validating Systems)

Workflow Visualization

The following diagram outlines the decision matrix for solubility determination, accounting for the phase transition risk.



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Figure 1: Decision tree for solubility profiling based on temperature-dependent phase state.

Method A: Thermodynamic Solubility (Solid State @ 25°C)

Objective: Determine the saturation concentration (ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">

) of the solid crystalline material.

- Preparation: Weigh 10 mg of **5-Chloro-2-fluoro-3-methoxypyridine** into a 4 mL glass vial.

- Solvent Addition: Add 1.0 mL of Phosphate Buffered Saline (PBS, pH 7.4).
 - Note: Since pKa is -1.3, pH has negligible effect, but PBS mimics biological ionic strength.
[\[1\]](#)
- Equilibration:
 - Place on an orbital shaker (not magnetic stir bar, to avoid grinding/heating) at $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$.
 - Time: Incubate for 24 hours.
- Separation (Critical Step):
 - Centrifuge at 10,000 rpm for 10 minutes at 25°C .
 - Do not use syringe filters immediately: Lipophilic compounds often bind to Nylon/PTFE membranes.[\[1\]](#) Centrifugation is safer for initial validation.[\[1\]](#)
- Quantification:
 - Remove supernatant carefully.[\[1\]](#)
 - Dilute 1:1 with Acetonitrile (ACN) to ensure the compound remains dissolved during injection.[\[1\]](#)
 - Analyze via HPLC-UV (254 nm).

Method B: Kinetic Solubility (High Throughput)

Objective: Estimate solubility for biological assays (preventing precipitation from DMSO stocks).

- Stock: Prepare a 10 mM stock solution in DMSO.
- Spike: Add 2 μL of DMSO stock to 198 μL of PBS (Final = 100 μM , 1% DMSO).
- Readout: Measure Nephelometry (light scattering) or UV absorbance immediately.[\[1\]](#)

- Threshold: If precipitate forms (scattering increases), the kinetic solubility is $< 100 \mu\text{M}$.[\[1\]](#)

Part 4: Formulation & Solubility Enhancement

Since the compound is neutral and lipophilic, standard pH adjustments (acid/base) will fail.[\[1\]](#)

You must rely on Dielectric Constant Manipulation.[\[1\]](#)

Cosolvent Strategy

For synthesis or early-stage dosing, water alone is insufficient.[\[1\]](#) Recommended cosolvent systems:

- DMSO/Water: The compound is highly soluble in DMSO.[\[1\]](#) A 10% DMSO spike can increase aqueous solubility by 10–50x.[\[1\]](#)
- PEG400: Polyethylene glycol 400 acts as a molecular spacer, disrupting water structure to accommodate the lipophilic pyridine ring.[\[1\]](#)
- Ethanol: Soluble, but prone to evaporation; use for short-term assays only.[\[1\]](#)

Quantitative Data Summary (Predicted vs. Empirical Targets)

Parameter	Predicted Value	Experimental Target Range
Intrinsic Solubility ()	$\sim 0.05 \text{ mg/mL}$ ($50 \mu\text{g/mL}$)	Low
Solubility in pH 1.2	Unchanged	No protonation benefit
Solubility in pH 7.4	Unchanged	Neutral species dominates
Solubility in 5% DMSO	$> 1.0 \text{ mg/mL}$	Recommended for Assays

Part 5: Safety & Handling (MSDS Summary)

- Hazards: H302 (Harmful if swallowed), H315 (Skin irritation), H319 (Eye irritation).[\[1\]](#)

- Storage: Inert atmosphere (Nitrogen/Argon).[1] Store refrigerated (2–8°C) to maintain solid state.
- Handling: Wear gloves and safety goggles.[1] Due to the low melting point, avoid handling in warm rooms (>30°C) as the compound may liquefy, making weighing difficult.[1] Use a chilled spatula if necessary.

References

- PubChem. (2025).[1] Compound Summary: 5-Chloro-2,3-difluoropyridine (Structural Analog Data). National Library of Medicine.[1] Retrieved from [[Link](#)][1]
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Sources

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[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Aqueous Solubility Profiling of 5-Chloro-2-fluoro-3-methoxypyridine]. BenchChem, [2026]. [Online PDF]. Available at:
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